

Methomyl-d3 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B1147697

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Technical Data Sheet: Methomyl-d3

This document provides core technical specifications for **Methomyl-d3**, a deuterated isotopologue of Methomyl. The information is intended for researchers, scientists, and professionals in drug development and analytical chemistry who require precise data for experimental design and analysis.

Methomyl-d3 is commonly used as an internal standard for the quantification of methomyl in various samples by mass spectrometry.^{[1][2]}

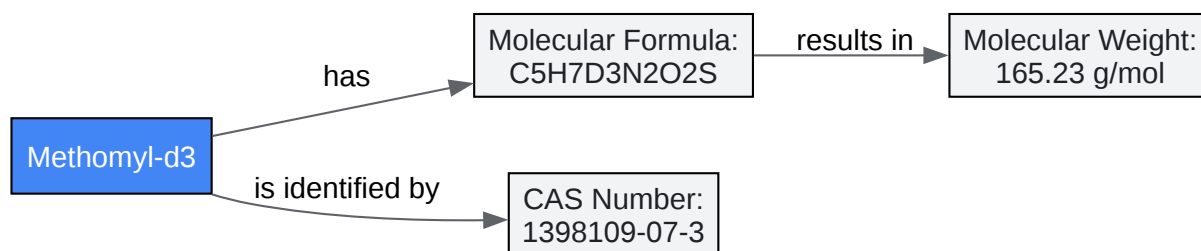
Chemical Properties

The fundamental chemical properties of **Methomyl-d3** are summarized in the table below. This data is essential for accurate measurements and calculations in a laboratory setting.

Property	Value	Source
Molecular Formula	C5H7D3N2O2S	[1][2][3][4][5]
Molecular Weight	165.23 g/mol	[2][3][4][6]
CAS Number	1398109-07-3	[1][3][4]
Formal Name	N-[[[(methyl-d3-amino)carbonyl]oxy]-ethanimidothioic acid, methyl ester	[1]
Synonyms	Methomyl D3, (E,Z)-Methomyl-d3 (N-methyl-d3)	[3][6]

Logical Relationship of Chemical Data

The following diagram illustrates the relationship between the core chemical identifiers for **Methomyl-d3**.



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Core identifiers for **Methomyl-d3**.

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- To cite this document: BenchChem. [Methomyl-d3 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1147697#methomyl-d3-molecular-weight-and-formula]

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